

Safety, handling, and MSDS for 1-(2-Aminopyridin-3-yl)ethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(2-Aminopyridin-3-yl)ethanol

Cat. No.: B3291112

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **1-(2-Aminopyridin-3-yl)ethanol**

For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

Disclaimer: This document has been prepared to provide comprehensive safety guidance for **1-(2-Aminopyridin-3-yl)ethanol**. Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for this compound, the information herein is synthesized from data on structurally related compounds, including pyridine, aminopyridines, and amino alcohols. It is imperative that this guide is used in conjunction with standard laboratory safety practices and a thorough risk assessment for the specific experimental context.

Introduction and Compound Profile

1-(2-Aminopyridin-3-yl)ethanol is a substituted aminopyridine derivative. The presence of the aminopyridine core suggests that this compound shares toxicological and handling characteristics with other aminopyridines, which are known to be toxic and require careful handling.^[1] The ethanol substituent may influence its physical properties, such as solubility and reactivity. This guide provides a framework for managing the risks associated with the handling and use of this compound in a research and development setting.

Chemical Structure:

- IUPAC Name: **1-(2-Aminopyridin-3-yl)ethanol**
- CAS Number: 869567-91-9[\[2\]](#)
- Molecular Formula: C₇H₁₀N₂O
- Molecular Weight: 138.17 g/mol [\[3\]](#)

Table 1: Estimated Physicochemical Properties (Note: These are estimated values based on the structure and data from related compounds.)

Property	Value	Source/Justification
Appearance	Likely a solid at room temperature	Based on related aminopyridine compounds. [3]
Boiling Point	> 200 °C	Higher than pyridine due to the ethanol group capable of hydrogen bonding.
Solubility	Soluble in water and polar organic solvents	The ethanol and amino groups increase polarity and potential for hydrogen bonding. [4]
Stability	Stable under recommended storage conditions. May be sensitive to light and air.	Pyridine derivatives can be hygroscopic and sensitive to oxidation. [5]

Hazard Identification and GHS Classification (Inferred)

A definitive Globally Harmonized System (GHS) classification for **1-(2-Aminopyridin-3-yl)ethanol** is not readily available. The following classification is inferred from the known hazards of aminopyridines and related structures.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Table 2: Inferred GHS Classification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3/4		Danger/Warning	H301: Toxic if swallowed / H302: Harmful if swallowed[6]
Acute Toxicity, Dermal	Category 3/4		Danger/Warning	H311: Toxic in contact with skin / H312: Harmful in contact with skin[8]
Skin Corrosion/Irritation	Category 2	!	Warning	H315: Causes skin irritation[6]
Serious Eye Damage/Irritation	Category 2A	!	Warning	H319: Causes serious eye irritation[6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	!	Warning	H335: May cause respiratory irritation[6]

This inferred classification underscores the need for stringent safety measures.

Toxicological Profile: An Evidence-Based Assessment

The primary toxicological concern with aminopyridines is their effect on the nervous system.[1] They are known to be readily absorbed through the skin and gastrointestinal tract.[1]

- Acute Effects: Exposure can lead to symptoms such as dizziness, headache, nausea, and respiratory irritation.[4] Ingestion can be particularly dangerous.[5]

- **Dermal and Ocular Effects:** Direct contact is expected to cause skin and serious eye irritation.[8][9] Prolonged contact may lead to more severe local effects.
- **Inhalation:** While likely a solid, any dust or aerosol generated can cause respiratory tract irritation.
- **Chronic Effects:** There is a lack of data on the chronic effects of this specific compound. However, due to the pyridine moiety, potential effects on the liver, kidneys, and central nervous system should be considered with repeated exposure.[9]

Core Directive: Safe Handling and Storage Protocols

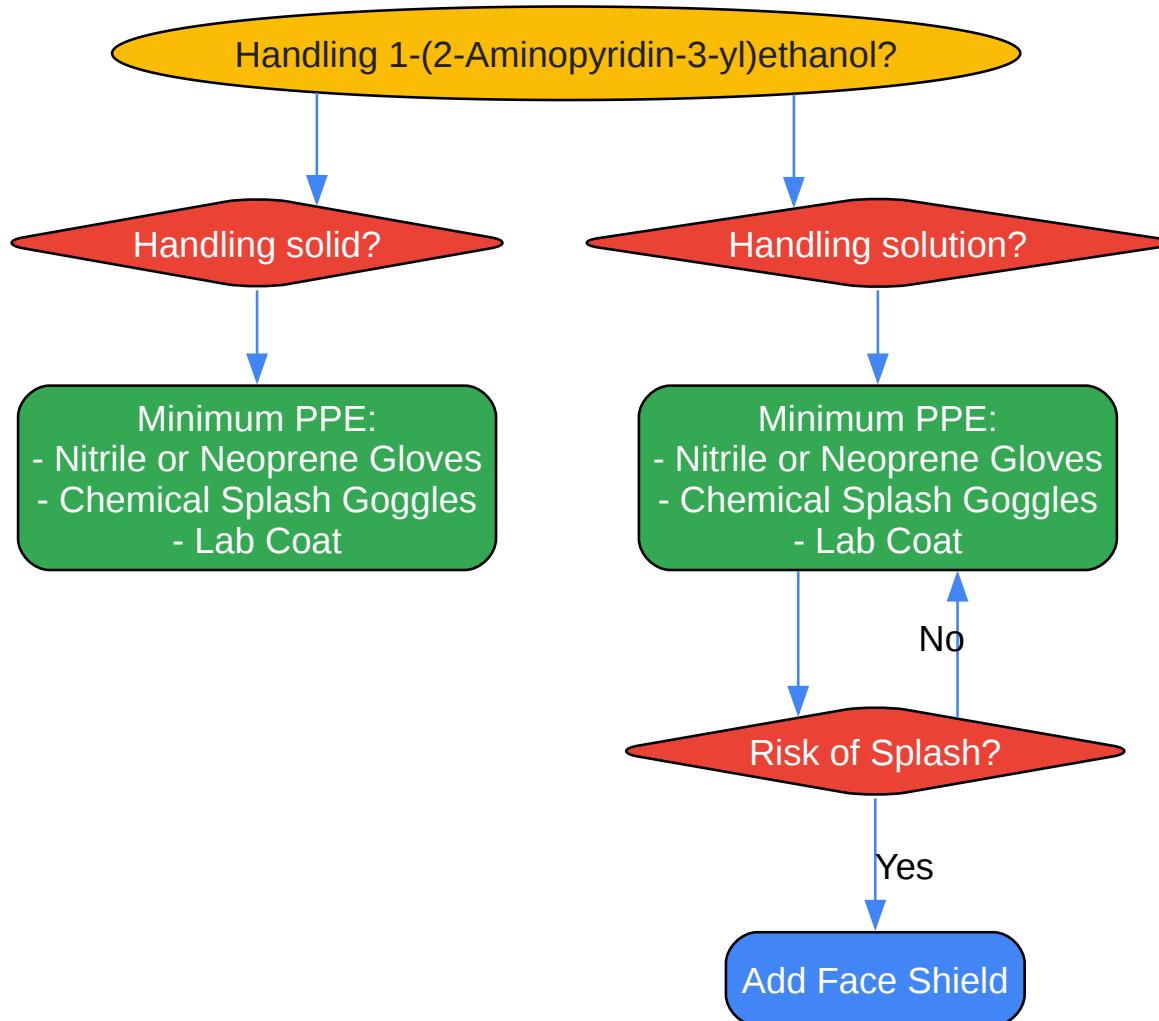
A proactive approach to safety is paramount when working with this compound.

Engineering Controls: The First Line of Defense

All work with **1-(2-Aminopyridin-3-yl)ethanol**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[4][5] The fume hood should have adequate airflow and be located in a well-ventilated laboratory.[10]

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

The selection of appropriate PPE is critical. The following diagram outlines the decision-making process for PPE selection.



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **1-(2-Aminopyridin-3-yl)ethanol**.

Step-by-Step PPE Protocol:

- Gloves: Wear nitrile or neoprene gloves.^[5] Latex gloves are not recommended.^[5] Always double-glove if there is a high risk of exposure.
- Eye Protection: Chemical splash goggles are mandatory.^[4]
- Lab Coat: A fully buttoned lab coat should be worn to protect against skin contact.^[9]

- Face Shield: Use a face shield in addition to goggles when there is a significant risk of splashing.[11]

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[8][10]
- Keep away from sources of ignition and incompatible materials such as strong oxidizing agents and strong acids.[8][9]
- The storage area should be clearly labeled with the appropriate hazard warnings.

Emergency Procedures: Preparedness and Response

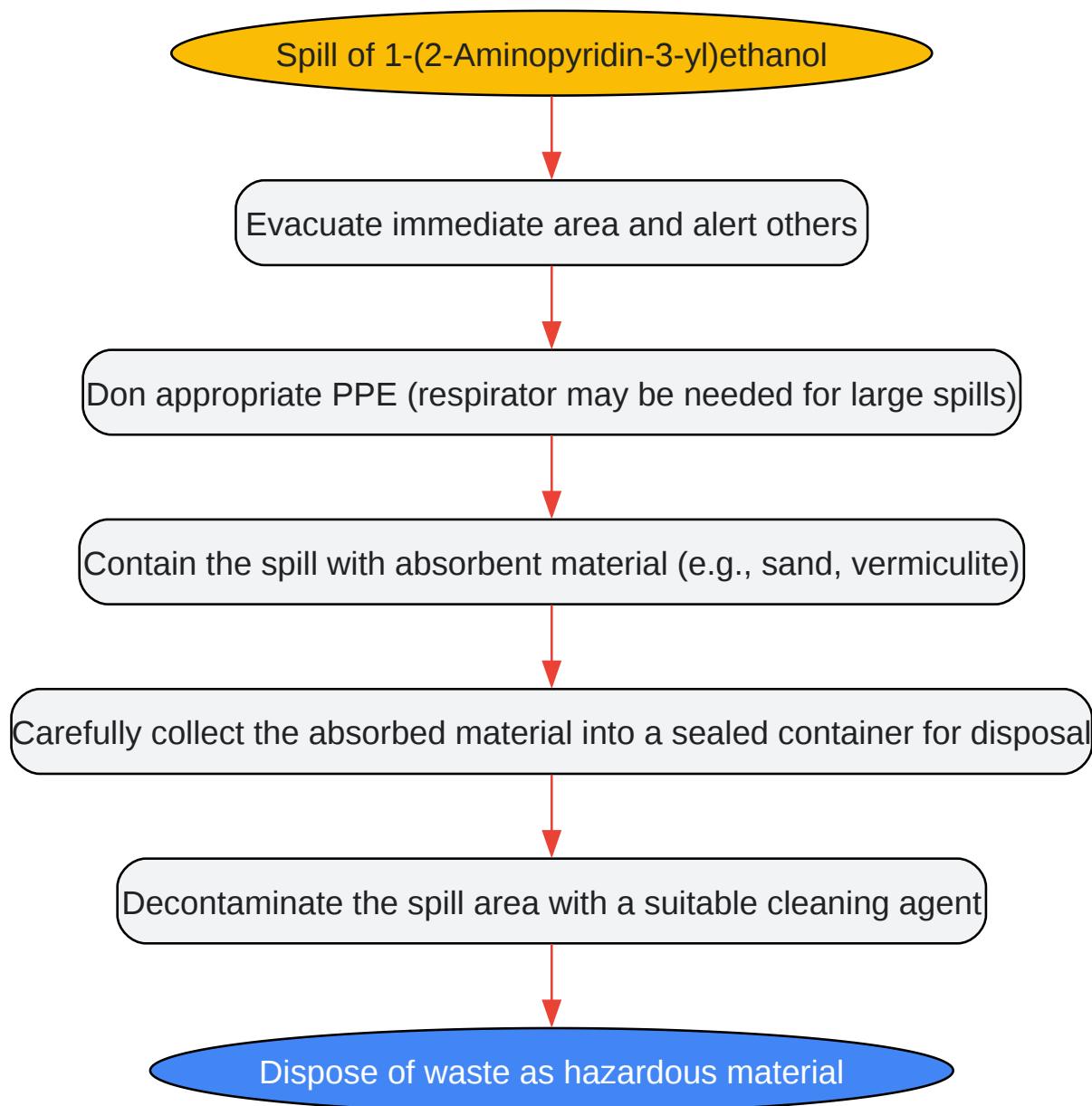
Immediate and appropriate action is crucial in the event of an exposure or spill.

First-Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5][12]
- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing.[5][12] Seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[12]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[8]

Spill Response Protocol

The following workflow should be initiated in the event of a spill.

[Click to download full resolution via product page](#)

Caption: Step-by-step spill response workflow.

Detailed Spill Cleanup Steps:

- Evacuate and Alert: Immediately evacuate the spill area and inform your supervisor and colleagues.

- Don PPE: Wear appropriate PPE, including respiratory protection if the spill is large or generates dust.[\[9\]](#)
- Contain: For solid spills, carefully sweep up the material. For liquid spills, use an inert absorbent material like sand or vermiculite to contain it.[\[4\]](#) Do not use combustible materials.
- Collect: Place the contained material into a clearly labeled, sealed container for hazardous waste disposal.[\[10\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with institutional and local regulations.

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[13\]](#)
- Hazards: Combustion may produce toxic gases, including carbon monoxide, carbon dioxide, and nitrogen oxides.[\[13\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[13\]](#)

Disposal Considerations

All waste containing **1-(2-Aminopyridin-3-yl)ethanol** must be treated as hazardous waste.

- Collect waste in labeled, sealed containers.
- Do not mix with other waste streams unless instructed to do so by your institution's environmental health and safety department.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Conclusion

While specific safety data for **1-(2-Aminopyridin-3-yl)ethanol** is limited, a comprehensive safety protocol can be established by analyzing its structural components. The aminopyridine core dictates a need for high caution due to its potential toxicity. By adhering to the engineering controls, PPE requirements, and emergency procedures outlined in this guide, researchers can handle this compound with a high degree of safety. A thorough, experiment-specific risk assessment should always be performed before commencing any new work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. epa.gov [epa.gov]
- 2. 869567-91-9|1-(2-Aminopyridin-3-yl)ethanol|BLD Pharm [bldpharm.com]
- 3. 2-amino-2-pyridin-3-yl-ethanol AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 5. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- 6. chemdmart.com [chemdmart.com]
- 7. fishersci.com [fishersci.com]
- 8. thermofishersci.in [thermofishersci.in]
- 9. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 10. pentachemicals.eu [pentachemicals.eu]
- 11. gerpac.eu [gerpac.eu]
- 12. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safety, handling, and MSDS for 1-(2-Aminopyridin-3-yl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3291112#safety-handling-and-msds-for-1-2-aminopyridin-3-yl-ethanol\]](https://www.benchchem.com/product/b3291112#safety-handling-and-msds-for-1-2-aminopyridin-3-yl-ethanol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com